

Application Notes and Protocols for Calcium Retention Capacity Assay with ER-000444793

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Compound of Interest

Compound Name: ER-000444793

Cat. No.: B1671604

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Introduction

ER-000444793 is a potent and specific small molecule inhibitor of the mitochondrial permeability transition pore (mPTP), a critical regulator of cell death pathways.[1][2][3] Unlike classical mPTP inhibitors such as Cyclosporin A (CsA), **ER-000444793** acts through a mechanism independent of cyclophilin D (CypD), making it a valuable tool for investigating the nuanced regulation of the mPTP and for developing novel therapeutics targeting mitochondrial dysfunction.[1][2][4] This document provides a detailed protocol for utilizing **ER-000444793** in a calcium retention capacity (CRC) assay to assess its inhibitory effect on mPTP opening.

The CRC assay is a robust method to quantify the susceptibility of isolated mitochondria to calcium-induced mPTP opening.[5][6][7] By measuring the amount of calcium that mitochondria can sequester before the pore opens, researchers can effectively screen and characterize potential mPTP modulators.

Mechanism of Action Signaling Pathway

The following diagram illustrates the proposed signaling pathway for calcium-induced mPTP opening and the inhibitory action of **ER-000444793**. Under conditions of cellular stress, excessive calcium accumulation in the mitochondrial matrix triggers the opening of the mPTP,

leading to mitochondrial swelling, rupture, and subsequent cell death. **ER-000444793** directly inhibits the mPTP, preventing its opening and preserving mitochondrial integrity.

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